

Application Notes and Protocols for Mordant Orange 6 in Textile Printing

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Compound of Interest

Compound Name: Mordant Orange 6

Cat. No.: B1607250

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Introduction

Mordant Orange 6, an acid mordant dye, is primarily utilized for the dyeing of protein fibers such as wool, silk, and nylon, as well as for leather and fur.^{[1][2]} Its application in textile printing, while less documented, offers the potential for vibrant and durable orange hues. This document provides detailed application notes and extrapolated protocols for the use of **Mordant Orange 6** in direct, discharge, and resist printing on various textile substrates. It is important to note that while extensive data on the dyeing properties of **Mordant Orange 6** is available, specific quantitative data and optimized protocols for its direct application in printing are limited. Therefore, the following protocols are based on established principles of mordant dye printing and may require further optimization for specific applications.

Chemical and Physical Properties of Mordant Orange 6

A comprehensive understanding of the dye's properties is crucial for its effective application.

Property	Value	Reference
C.I. Name	Mordant Orange 6	[1]
C.I. Number	26520	[1]
CAS Number	3564-27-0	[1]
Molecular Formula	C ₁₉ H ₁₂ N ₄ Na ₂ O ₆ S	[1][2]
Molecular Weight	470.37 g/mol	[1]
Appearance	Red-orange powder	[2]
Solubility in Water (80°C)	80 g/L	[2]
Solubility in other solvents	Slightly soluble in ethanol and acetone	[2]
Color in Concentrated H ₂ SO ₄	Reddish-purple, turns yellowish-orange upon dilution	[2]
Color in Concentrated HCl	Purple, gradually fades	[2]

Application in Textile Printing

Mordant Orange 6 can be applied to textiles through various printing techniques, including direct, discharge, and resist printing. The choice of method depends on the desired aesthetic effect and the nature of the textile substrate.

Direct Printing

In direct printing, the printing paste containing the dye and necessary auxiliaries is applied directly to the fabric.

a) Fabric Preparation: The textile substrate should be thoroughly scoured to remove any impurities, such as oils, waxes, and sizing agents, that could interfere with dye uptake. For silk, a degumming process is necessary.[3]

b) Printing Paste Formulation: The following is a representative formulation. Optimization may be required based on fabric type and desired color depth.

Ingredient	Quantity (g/kg)	Purpose
Mordant Orange 6	20 - 50	Colorant
Urea	50 - 100	Hygroscopic agent, aids dye solubility
Glycerine	30 - 50	Hygroscopic agent, prevents paste from drying
Ammonium Sulphate	10 - 20	Acid-releasing agent, promotes dye fixation
Thickener (e.g., Guar Gum, Sodium Alginate)	400 - 600	Provides viscosity for sharp print definition
Water	to make 1000g	Solvent

c) Printing Process: Apply the printing paste to the prepared fabric using a screen, block, or other printing method. Ensure even application for uniform color.

d) Drying: Dry the printed fabric thoroughly at a moderate temperature (e.g., 80-100°C) to prevent bleeding of the print.

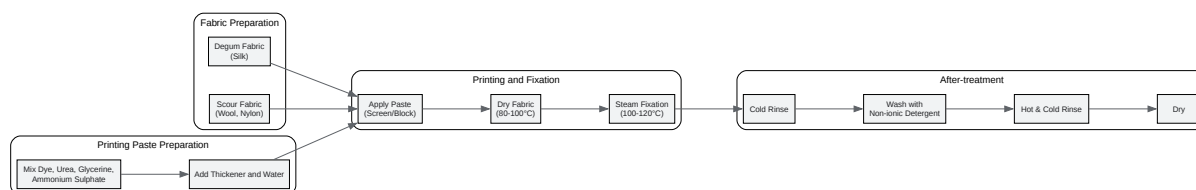
e) Steaming: Fix the dye to the fabric by steaming. The conditions will vary depending on the fiber:

- Wool & Silk: Steam at 100-102°C for 30-60 minutes in saturated steam.[\[4\]](#)
- Nylon: Steam at 100-120°C for 10-20 minutes in an air-free environment.[\[5\]](#)

f) After-treatment: Wash the printed fabric to remove unfixed dye and thickener. A typical washing process involves:

- Cold rinse.
- Wash with a non-ionic detergent (e.g., 1-2 g/L) at 40-50°C.
- Hot rinse.

- Cold rinse.
- Dry.



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Direct Printing Workflow for **Mordant Orange 6**

Discharge Printing

Discharge printing involves first dyeing the fabric with a dischargeable dye and then printing a paste that destroys the ground color, leaving a white or colored pattern.

a) Ground Dyeing: Dye the fabric with a dischargeable acid dye to the desired ground shade. Not all acid dyes are suitable for discharge printing; testing is essential.

b) Printing Paste Formulation (White Discharge):

Ingredient	Quantity (g/kg)	Purpose
Decrolin / Formosul (Reducing Agent)	100 - 200	Discharges the ground color
Glycerine	20 - 30	Hygroscopic agent
Thickener (e.g., Indalca)	500 - 550	Provides viscosity
Water	to make 1000g	Solvent

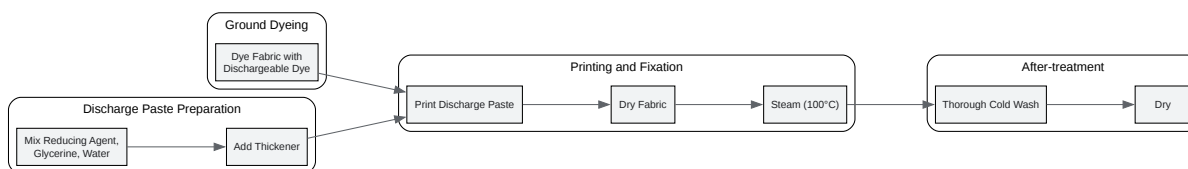
Note: Use Formosul for silk and Decrolin for wool.[6]

c) Printing Paste Formulation (Color Discharge): To the white discharge paste, add a discharge-resistant dye (e.g., certain vat or acid dyes) that will color the discharged area.

Mordant Orange 6 itself is not typically used as the illuminating color due to its susceptibility to reducing agents.

d) Printing, Drying, and Steaming: Follow the same procedure as for direct printing. Steaming is typically done at 100°C for 20-30 minutes.[6]

e) After-treatment: Wash the fabric thoroughly in cold running water to remove the discharging agent and its byproducts, followed by a standard washing procedure.[6]



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Discharge Printing Workflow

Resist Printing

In resist printing, a paste that prevents dye fixation is printed onto the fabric before dyeing. This technique is suitable for creating patterns with **Mordant Orange 6** as the ground color.

a) Resist Paste Formulation: A variety of substances can be used to create a resist paste, including waxes, starches, and gums. A simple cassava flour paste is a traditional option.[7]

Ingredient	Quantity
Cassava Flour	1 kg
Water	4 L
Alum (optional)	~1 tsp

b) Printing Process: Apply the resist paste to the prepared fabric in the desired pattern and allow it to dry completely.

c) Dyeing: Dye the fabric with **Mordant Orange 6** using a standard dyeing procedure. The mordant can be applied before, during, or after dyeing, depending on the desired shade and fastness.[8]

d) After-treatment: After dyeing, the resist paste is removed by washing, revealing the undyed pattern. A thorough wash in warm water is usually sufficient to remove a cassava-based resist. [9]



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Resist Printing Workflow

Fastness Properties

Quantitative data on the fastness properties of **Mordant Orange 6** specifically for printing applications is not readily available in the reviewed literature. However, the following table provides fastness ratings for **Mordant Orange 6** when dyeing wool, which can serve as a general indicator of its performance. It is crucial to conduct specific fastness tests on printed samples to obtain accurate data for a particular application.

Fastness Property	ISO Test Method	Rating (on Wool)	AATCC Test Method	Rating (on Wool)	Reference
Light Fastness	-	6	-	5-6	[1]
Washing (Soaping)	-	4-5	-	4-5	[1]
Perspiration	-	5	-	5	[1]
Ironing	-	3	-	3	[1]
Alkali Milling	-	4	-	4	[1]
Acid Milling	-	2	-	-	[1]
Sea Water	-	5	-	5	[1]

Rating Scale:

- Light Fastness: 1 (very poor) to 8 (excellent)
- Other Fastness Properties: 1 (very poor) to 5 (excellent)

Conclusion

Mordant Orange 6 holds promise for textile printing on protein fibers, offering a vibrant orange shade. The provided protocols for direct, discharge, and resist printing serve as a foundational guide for researchers and professionals. Due to the limited availability of specific data for printing applications, it is strongly recommended that these protocols be optimized and that comprehensive testing of color yield (K/S values) and fastness properties be conducted for

each specific textile substrate and printing method to ensure the desired performance and quality are achieved.

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